

(4-Ethylphenyl)hydrazine monohydrochloride structure

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Compound of Interest

Compound Name: 4-Ethylphenylhydrazine
hydrochloride

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An In-Depth Technical Guide to (4-Ethylphenyl)hydrazine Monohydrochloride: Structure, Synthesis, and Applications

Abstract

(4-Ethylphenyl)hydrazine monohydrochloride is a significant chemical intermediate, playing a pivotal role as a versatile building block in various sectors of chemical science. Its unique molecular architecture, featuring a reactive hydrazine moiety attached to an ethyl-substituted phenyl ring, makes it a valuable precursor in the synthesis of a wide array of organic compounds. This guide provides a comprehensive technical overview of its structure, properties, synthesis, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development and organic synthesis.

Chemical Identity and Physical Properties

(4-Ethylphenyl)hydrazine monohydrochloride is an organic salt that typically presents as a light brown crystalline powder.^[1] The hydrochloride form enhances its stability and ease of handling compared to the free base. Proper storage is crucial; it should be kept in a cool environment, typically between 0-8 °C, to maintain its integrity.^[1]

Property	Value	Source
IUPAC Name	(4-ethylphenyl)hydrazine;hydrochloride	[2]
CAS Number	53661-18-0	[1][2]
Molecular Formula	C ₈ H ₁₂ N ₂ ·HCl (or C ₈ H ₁₃ ClN ₂)	[1][2]
Molecular Weight	172.66 g/mol	[1]
Appearance	Light brown crystalline powder	[1]
Purity	≥ 95% (NMR)	[1]
Storage Conditions	Store at 0-8 °C	[1]
Canonical SMILES	<chem>CCC1=CC=C(C=C1)NN.Cl</chem>	[2]
InChI	InChI=1S/C8H12N2.ClH/c1-2-7-3-5-8(10-9)6-4-7;/h3-6,10H,2,9H2,1H3;1H	[2]
InChIKey	YGFUKCJADFMHGW-UHFFFAOYSA-N	[2]

Molecular Structure and Elucidation

The core structure of (4-Ethylphenyl)hydrazine monohydrochloride consists of a benzene ring substituted with an ethyl group and a hydrazine group at the para (1,4) positions. In its monohydrochloride salt form, the terminal nitrogen atom of the hydrazine group is protonated, forming a hydrazinium cation, with chloride as the counter-ion. This protonation increases the compound's polarity and water solubility.

Caption: 2D Structure of (4-Ethylphenyl)hydrazine Monohydrochloride.

Spectroscopic Profile (Predicted)

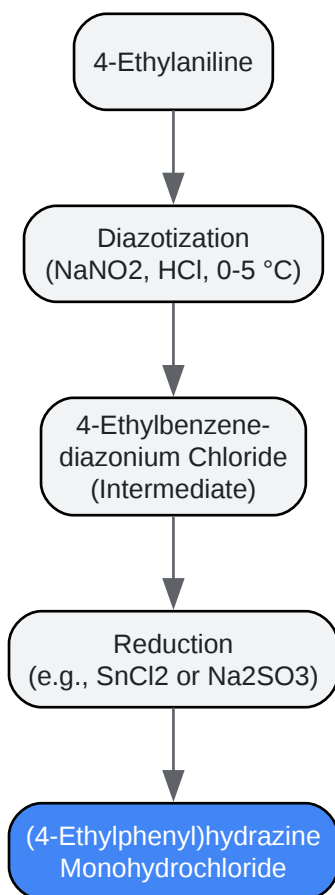
While specific spectral data requires experimental acquisition, the structure allows for the prediction of its key spectroscopic features, which are fundamental for its characterization.

- ^1H NMR Spectroscopy:
 - Aromatic Protons: Two doublets are expected in the aromatic region (~ 7.0 - 7.5 ppm), characteristic of a 1,4-disubstituted benzene ring. Each doublet would integrate to 2H.
 - Ethyl Group: A quartet (~ 2.6 ppm, 2H) for the methylene ($-\text{CH}_2$) protons coupled to the methyl protons, and a triplet (~ 1.2 ppm, 3H) for the methyl ($-\text{CH}_3$) protons coupled to the methylene protons.
 - Hydrazine Protons: The N-H protons would appear as broad singlets, with their chemical shift being highly dependent on the solvent and concentration. The protonated $-\text{NH}_3^+$ group would likely be downfield.
- ^{13}C NMR Spectroscopy:
 - Aromatic Carbons: Four distinct signals are expected for the aromatic carbons due to symmetry. Two signals for the protonated carbons and two for the quaternary carbons (one attached to the ethyl group and one to the hydrazine group).
 - Ethyl Group: Two signals in the aliphatic region for the $-\text{CH}_2-$ (~ 28 ppm) and $-\text{CH}_3$ (~ 15 ppm) carbons.
- Infrared (IR) Spectroscopy:
 - N-H Stretching: Broad absorption bands in the 2500 - 3200 cm^{-1} region are characteristic of the hydrazinium ion ($-\text{NH}_3^+$).
 - C-H Stretching: Signals just above 3000 cm^{-1} for aromatic C-H and just below 3000 cm^{-1} for aliphatic C-H of the ethyl group.
 - N-H Bending: A characteristic bend around 1500 - 1600 cm^{-1} .
 - C=C Stretching: Aromatic ring stretching vibrations typically appear in the 1450 - 1600 cm^{-1} region.
- Mass Spectrometry (MS):

- The mass spectrum of the free base ($C_8H_{12}N_2$) would show a molecular ion peak (M^+) at $m/z = 136.10$.
- A prominent fragment would be the loss of the ethyl group ($M-29$), resulting in a peak at $m/z = 107$.

Synthesis Pathway

The most common and industrially viable synthesis of aryl hydrazines, including (4-Ethylphenyl)hydrazine, involves a two-step process starting from the corresponding aniline derivative. The process begins with diazotization of the primary amine, followed by a reduction of the resulting diazonium salt.



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Caption: General synthesis workflow for (4-Ethylphenyl)hydrazine HCl.

Experimental Protocol: Diazotization and Reduction

This protocol is a representative procedure adapted from established methods for synthesizing phenylhydrazine hydrochlorides.[3][4][5]

Materials:

- 4-Ethylaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Stannous Chloride Dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) or Sodium Sulfite (Na_2SO_3)
- Deionized Water
- Ice

Procedure:

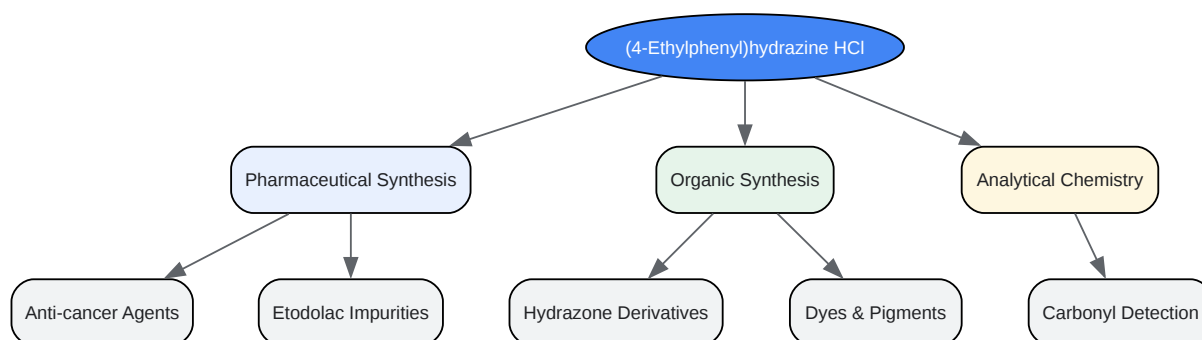
- **Diazotization:** a. A solution of 4-ethylaniline is prepared in concentrated hydrochloric acid and water, then cooled to 0-5 °C in an ice-salt bath with vigorous stirring.[4] b. A pre-cooled aqueous solution of sodium nitrite is added dropwise to the 4-ethylaniline suspension. The temperature must be strictly maintained below 5 °C to prevent the decomposition of the diazonium salt and the formation of phenolic byproducts. c. The reaction is stirred for an additional 30-60 minutes at this temperature to ensure complete formation of the 4-ethylbenzenediazonium chloride intermediate.
- **Reduction:** a. In a separate vessel, a solution of the reducing agent (e.g., stannous chloride in concentrated HCl or sodium sulfite in water) is prepared and cooled. b. The cold diazonium salt solution is added slowly to the reducing solution, again keeping the temperature low (typically 5-10 °C) during the addition.[5] c. After the addition is complete, the reaction mixture is allowed to stir for several hours, sometimes overnight, to ensure the reduction is complete.[5]
- **Isolation and Purification:** a. The precipitated crude product, (4-Ethylphenyl)hydrazine monohydrochloride, is collected by vacuum filtration. b. For purification, the crude solid can

be recrystallized. A common method involves dissolving the solid in hot water, treating with decolorizing carbon, filtering the hot solution, and then adding concentrated HCl to the filtrate before cooling in an ice bath to precipitate the purified, crystalline product.[4][5] c. The purified crystals are filtered, washed with a small amount of cold water or ethanol, and dried in vacuo over a desiccant.

Causality in Experimental Design: The low-temperature requirement for diazotization is critical because diazonium salts are thermally unstable and can explosively decompose at higher temperatures or react with water to form phenols. The choice of reducing agent (SnCl_2 vs. Na_2SO_3) can affect yield and purity; SnCl_2 is a strong reducing agent often used in laboratory-scale synthesis, while sodium sulfite is a milder alternative sometimes preferred in larger-scale processes.[5][6]

Applications in Research and Drug Development

(4-Ethylphenyl)hydrazine monohydrochloride is not typically an end-product but rather a crucial intermediate. Its utility stems from the high reactivity of the hydrazine group, which readily participates in condensation reactions and cyclizations.



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Caption: Key application areas for (4-Ethylphenyl)hydrazine HCl.

- **Pharmaceutical Development:** This compound is a recognized building block in the synthesis of various pharmaceuticals. It is particularly noted for its role in creating anti-cancer agents

and is a precursor for impurities of the anti-inflammatory drug Etodolac.[1] The hydrazine moiety is key to forming heterocyclic structures, such as indoles (via Fischer indole synthesis) and pyrazoles, which are common scaffolds in medicinal chemistry.

- **Organic Synthesis:** It serves as a valuable intermediate for synthesizing hydrazone derivatives, which are important in medicinal chemistry and material science.[1] Its reactivity is also harnessed in the preparation of dyes and other functional materials.[1]
- **Analytical Chemistry:** It is employed as a reagent in analytical methods to detect and quantify carbonyl compounds (aldehydes and ketones).[1] The reaction forms a characteristic hydrazone derivative, which can be easily identified and measured, making it useful in quality control processes.

Safety, Handling, and Storage

As a hydrazine derivative, (4-Ethylphenyl)hydrazine monohydrochloride must be handled with care. It is classified as toxic and hazardous.

- **Hazards:**
 - **Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.[2][7]
 - **Irritation:** Causes skin and serious eye irritation.[2][7]
 - **Sensitization:** May cause an allergic skin reaction.[7][8]
 - **Long-Term Effects:** Suspected of causing genetic defects and may cause cancer. It can cause damage to organs through prolonged or repeated exposure.[7][8] Phenylhydrazine compounds as a class are considered potential occupational carcinogens.[8]
- **Handling (Self-Validating Protocol):**
 - **Engineering Controls:** Handle only in a well-ventilated area, preferably within a chemical fume hood.
 - **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[8][9]

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[8][10] Contaminated clothing should be removed immediately and washed before reuse.[10]
- Avoidance: Avoid breathing dust, fumes, or vapors.[8] Avoid contact with skin and eyes.[9]
- Storage:
 - Store in a tightly closed container in a cool (0-8 °C), dry, and well-ventilated place.[1]
 - Store locked up and away from incompatible materials such as strong bases and oxidizing agents.[8][11]
 - The compound can be sensitive to light and air; storage under an inert atmosphere is recommended for long-term stability.[7][8]

Conclusion

(4-Ethylphenyl)hydrazine monohydrochloride is a compound of significant synthetic utility. Its well-defined structure, characterized by a reactive hydrazinium group and a substituted aromatic ring, provides a foundation for its widespread use in the synthesis of complex organic molecules. A thorough understanding of its properties, synthesis, and handling protocols is essential for its safe and effective application in research and industrial settings, particularly in the ongoing development of new pharmaceuticals and functional materials.

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